

# Molecular weight and formula of 3-Bromophenylsulfur pentafluoride

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## Compound of Interest

Compound Name: 3-Bromophenylsulfur pentafluoride

Cat. No.: B1333655

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## An In-depth Technical Guide to 3-Bromophenylsulfur Pentafluoride

This technical guide provides a comprehensive overview of **3-Bromophenylsulfur pentafluoride**, a versatile organofluorine compound with significant applications in research and development, particularly within the pharmaceutical and agrochemical sectors. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, synthesis, and key applications.

## Core Chemical and Physical Properties

**3-Bromophenylsulfur pentafluoride**, with the chemical formula  $C_6H_4BrF_5S$ , is a valuable aromatic compound in organic chemistry.<sup>[1]</sup> Its molecular structure, featuring a pentafluorosulfanyl group on a brominated phenyl ring, imparts unique properties that are highly sought after in the synthesis of advanced materials and therapeutic agents.<sup>[2]</sup>

A summary of its key quantitative data is presented below for easy reference and comparison.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrF <sub>5</sub> S <sup>[2][3][4]</sup>
Molecular Weight	283.06 g/mol <sup>[3][4]</sup>
CAS Number	672-30-0 <sup>[3]</sup>
Appearance	Colorless to light yellow to red clear liquid <sup>[2]</sup>
Density	1.86 g/cm <sup>3</sup> <sup>[2]</sup> (or 1.831 g/cm <sup>3</sup> <sup>[1]</sup> )
Boiling Point	82 °C @ 12 mmHg <sup>[2]</sup>
Flash Point	87.8 °C (or 87 °C <sup>[1]</sup> )
Refractive Index	n <sub>20D</sub> 1.48 <sup>[1][2]</sup>

## Synthesis and Experimental Protocols

The synthesis of arylsulfur pentafluorides, including **3-Bromophenylsulfur pentafluoride**, has evolved to more practical and economical methods from earlier techniques that often resulted in low yields. A general and practical method involves a two-step process starting from the corresponding diaryl disulfide or aryl thiol.

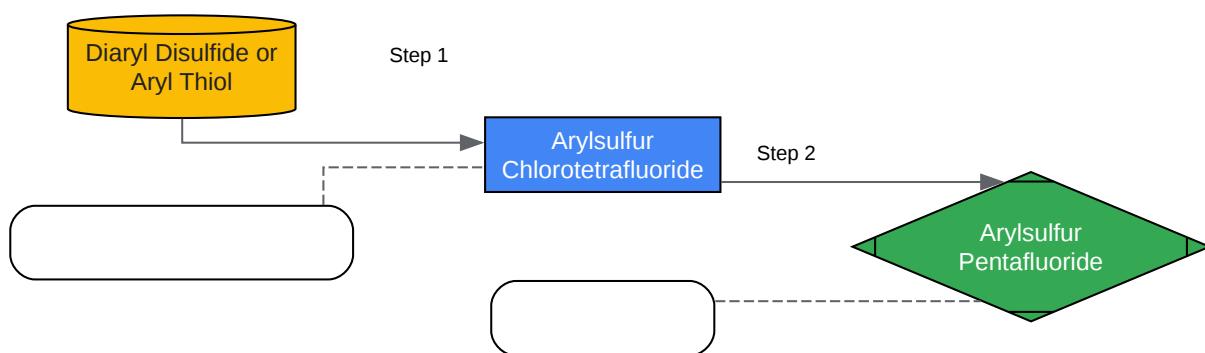
Generalized Experimental Protocol for the Synthesis of Arylsulfur Pentafluorides:

This protocol is based on the general synthesis method for arylsulfur pentafluorides and may require optimization for the specific synthesis of **3-Bromophenylsulfur pentafluoride**.

- Step 1: Formation of Arylsulfur Chlorotetrafluoride
  - A diaryl disulfide or an aryl thiol is treated with chlorine in the presence of an alkali metal fluoride (e.g., potassium fluoride or cesium fluoride).<sup>[5][6]</sup>
  - This reaction is typically carried out in a suitable solvent.
  - The excess chlorine and alkali metal fluoride facilitate the formation of the arylsulfur chlorotetrafluoride intermediate.<sup>[5]</sup>
  - The intermediate can be isolated through distillation or recrystallization.<sup>[5]</sup>

- Step 2: Fluorination to Arylsulfur Pentafluoride
  - The isolated arylsulfur chlorotetrafluoride is then treated with a fluoride source.[5][6]
  - Suitable fluoride sources include zinc fluoride ( $ZnF_2$ ), anhydrous hydrogen fluoride (HF), or antimony fluorides ( $Sb(III/V)$ ).[5][6]
  - This step replaces the chlorine atom with a fluorine atom to yield the final arylsulfur pentafluoride product.

Below is a diagram illustrating the logical relationship in the synthesis of arylsulfur pentafluorides.



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### Synthesis of Arylsulfur Pentafluorides

## Applications in Research and Drug Development

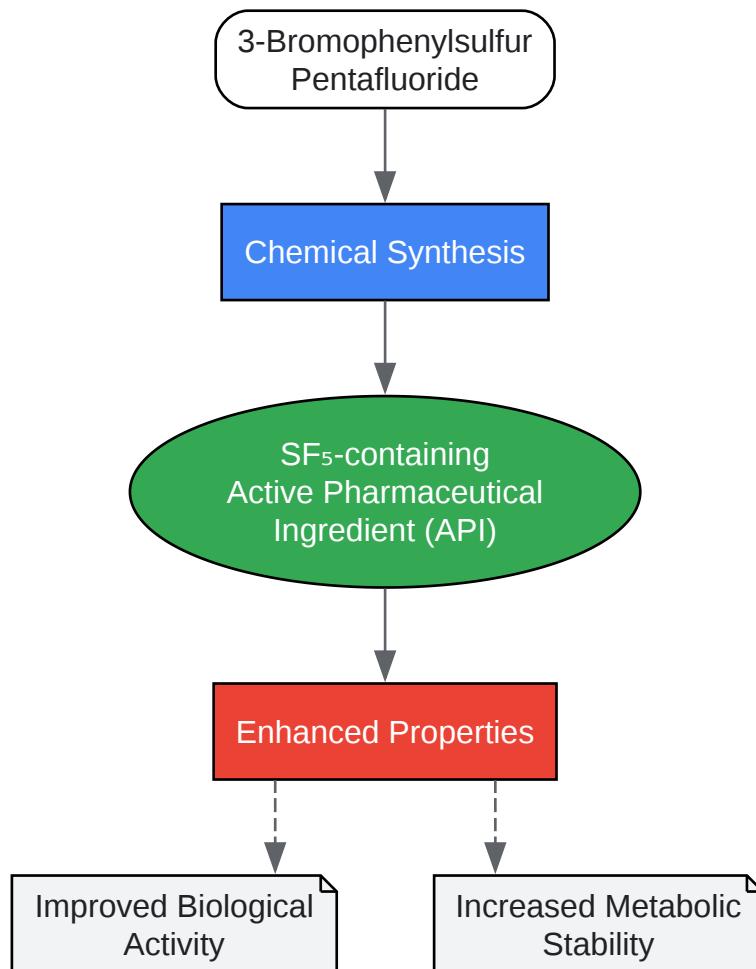
**3-Bromophenylsulfur pentafluoride** is a versatile compound with several applications in scientific research and industrial processes.

- Pharmaceutical and Agrochemical Development: The pentafluorosulfanyl ( $SF_5$ ) group is considered a "super-trifluoromethyl" group due to its high electronegativity and electron-withdrawing ability.[7] This makes it a desirable alternative to the trifluoromethyl ( $CF_3$ ) group in many commercial products.[7] The introduction of the  $SF_5$  group can enhance the metabolic stability and biological activity of drug candidates.[8] **3-Bromophenylsulfur**

**pentafluoride** serves as a key building block for introducing this moiety into complex organic molecules.[2] It is used in the design of novel pharmaceuticals and agrochemicals with improved properties.[2][8]

- Fluorination Reactions: This compound acts as a fluorinating agent in organic synthesis, allowing for the introduction of fluorine atoms into various organic molecules.[8] This can enhance their reactivity and stability.[8]
- Materials Science: It is used in the creation of advanced materials, such as polymers and coatings, that benefit from the enhanced chemical resistance and thermal stability conferred by the fluorine content.[8]
- Analytical Chemistry: In certain analytical techniques, it can be employed to improve the detection and quantification of specific compounds, leading to greater sensitivity and specificity.[8]

The following diagram illustrates the workflow of utilizing **3-Bromophenylsulfur pentafluoride** in drug development.



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#### Drug Development Workflow

## Safety and Handling

**3-Bromophenylsulfur pentafluoride** is classified as a combustible liquid that causes skin and serious eye irritation. It may also cause respiratory irritation.

#### GHS Hazard Statements:

- H227: Combustible liquid[9]
- H315: Causes skin irritation[3][9]
- H319: Causes serious eye irritation[3][9]

- H335: May cause respiratory irritation.[3][9]

#### Precautionary Measures:

- P210: Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[9][10]
- P261: Avoid breathing fumes, mist, spray, and vapors.[9][10]
- P264: Wash skin thoroughly after handling.[9][10]
- P271: Use only outdoors or in a well-ventilated area.[9]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[9]
- P403+P235: Store in a well-ventilated place. Keep cool.[10]

Appropriate engineering controls, such as good ventilation, and the availability of emergency eye wash fountains and safety showers are essential when handling this compound. Personal protective equipment, including gloves, safety glasses or goggles, and suitable protective clothing, should always be worn.

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